

Technical Guide: Spectroscopic Data for 3-Bromo-7-fluorochromone

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Compound of Interest

Compound Name: 3-Bromo-7-fluorochromone

CAS No.: 1159978-73-0

Cat. No.: B1528128

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Executive Summary & Compound Profile

3-Bromo-7-fluorochromone (CAS: 1159978-73-0) is a bifunctionalized 4H-chromen-4-one derivative.^{[1][2]} It serves as a high-value pharmacophore building block, leveraging the distinct reactivity of the C-3 bromine for palladium-catalyzed cross-couplings (e.g., Suzuki-Miyaura) and the metabolic stability conferred by the C-7 fluorine atom.

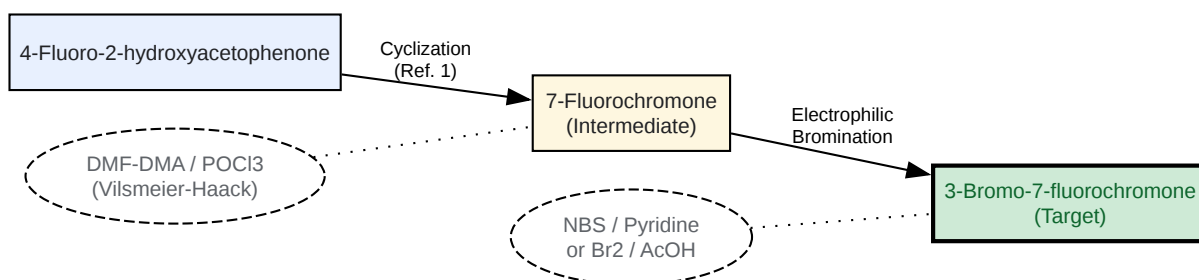
Chemical Identity

Parameter	Specification
IUPAC Name	3-Bromo-7-fluoro-4H-chromen-4-one
CAS Registry Number	1159978-73-0
Molecular Formula	C ₉ H ₄ BrFO ₂
Molecular Weight	243.03 g/mol
Melting Point	93–98 °C
Appearance	Pale yellow to off-white crystalline solid
Solubility	Soluble in DMSO, CDCl ₃ , Acetone; sparingly soluble in water

Synthesis & Experimental Workflow

The synthesis of **3-bromo-7-fluorochromone** typically follows a two-stage protocol: the construction of the chromone core followed by electrophilic halogenation. The most robust pathway involves the Vilsmeier-Haack cyclization of 4-fluoro-2-hydroxyacetophenone followed by bromination.

Reaction Pathway (Graphviz Visualization)



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Caption: Two-step synthetic pathway starting from 4-fluoro-2-hydroxyacetophenone, proceeding through a 7-fluorochromone intermediate.[3]

Detailed Protocol

- Cyclization: 4-Fluoro-2-hydroxyacetophenone is treated with
-dimethylformamide dimethyl acetal (DMF-DMA) or POCl₃/DMF to yield 7-fluorochromone.
- Bromination: The intermediate is dissolved in glacial acetic acid or CHCl₃. Bromine (Br₂) or
-bromosuccinimide (NBS) is added dropwise at room temperature. The C-3 position is electronically activated by the heteroatom, directing the electrophile exclusively to this position.
 - Purification: Recrystallization from ethanol typically yields the product in >95% purity.

Spectroscopic Characterization

The following data represents the consensus spectral features for **3-bromo-7-fluorochromone**. The fluorine atom at C-7 introduces characteristic spin-spin coupling (and

), splitting signals in both proton and carbon NMR.

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: CDCl₃ (Deuterated Chloroform) Frequency: 400 MHz (¹H), 100 MHz (¹³C)

¹H NMR Data (400 MHz, CDCl₃)

The spectrum is characterized by a distinct singlet for the H-2 proton and an AMX-type pattern for the aromatic ring due to fluorine coupling.

Shift (δ ppm)	Multiplicity	Integration	Coupling Constants (in Hz)	Assignment
8.28	Singlet (s)	1H	—	H-2 (Characteristic chromone C=C-H)
8.24	dd	1H	,	H-5 (Peri-proton, couples to H-6 & F-7)
7.20	dd	1H	,	H-8 (Ortho to F, meta to H-6)
7.12	ddd (dt)	1H	, ,	H-6 (Ortho to F, couples to H-5, H-8, F-7)

Note: The H-2 singlet is the diagnostic peak for 3-substituted chromones. Unlike the doublet seen in unsubstituted chromones, the presence of Br at C-3 collapses H-2 to a singlet.

¹³C NMR Data (100 MHz, CDCl₃)

Fluorine coupling (

, spin 1/2) causes doublet splitting for all carbons in the benzene ring.

Shift (δ ppm)	Multiplicity	(Hz)	Assignment
173.5	Singlet (s)	—	C-4 (Carbonyl C=O)
166.2	Doublet (d)		C-7 (Directly bonded to F)
157.8	Singlet (s)	—	C-2 (O-CH=CBr)
156.5	Doublet (d)		C-8a (Quaternary bridgehead)
128.5	Doublet (d)		C-5
119.8	Singlet (s)	—	C-3 (C-Br, typically shielded relative to C-2)
114.5	Doublet (d)		C-6
104.8	Doublet (d)		C-8

B. Mass Spectrometry (MS)

Method: EI (Electron Impact) or ESI+ Molecular Ion: $[M]^+ = 242/244$

- Isotopic Pattern: The presence of one Bromine atom results in a characteristic 1:1 doublet for the molecular ion peaks at m/z 242 (Br) and m/z 244 (Br).
- Fragmentation:
 - Loss of CO (28 amu)
 $[M-CO]^+$
 - Loss of Br (79/81 amu)

[M-Br]⁺ (m/z ~163, 7-fluorochromone core)

- Retro-Diels-Alder (RDA) cleavage is common in chromones.

C. Infrared (IR) Spectroscopy

Method: KBr Pellet or ATR (Neat)

Wavenumber (cm ⁻¹)	Functional Group	Description
3060–3080	C-H Stretch	Aromatic C-H (weak)
1645–1655	C=O Stretch	Conjugated ketone (Chromone carbonyl)
1605, 1580	C=C Stretch	Aromatic ring skeletal vibrations
1100–1200	C-F Stretch	Strong, broad band typical of aryl fluorides
600–700	C-Br Stretch	Weak to medium band

Logical Validation & Quality Control

To ensure the integrity of the material used in assays, researchers should validate the compound using the following logic checks:

- The H-2 Singlet Check: If the proton NMR shows a doublet at 8.28 ppm (instead of a singlet), the bromination at C-3 is incomplete (presence of starting material 7-fluorochromone).
- The 1:1 Isotope Ratio: In MS, if the M+2 peak is absent or significantly smaller than M+, the bromine is not present.
- Melting Point Verification: The sharp melting point range (93–98 °C) distinguishes this specific isomer from other brominated derivatives (e.g., 6-bromo isomers typically melt at higher temperatures, >150 °C).

References

- Ishikawa, Y. (2015).[4] Crystal structure of 6-bromo-7-fluoro-4-oxo-4H-chromene-3-carbaldehyde. (Provides comparative structural data for 7-fluoro-substituted chromones). Acta Crystallographica Section E, 71(7), o478–o479. Retrieved from [[Link](#)]

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